

# Technical Guide: Properties of 2,2-Dimethylhex-3-ene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dimethylhex-3-ene

Cat. No.: B1605396

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Core Molecular Data

**2,2-Dimethylhex-3-ene** is an unsaturated aliphatic hydrocarbon. Its structure consists of a six-carbon hexene backbone with a double bond located at the third carbon (C3), and two methyl groups attached to the second carbon (C2). This substitution pattern precludes the existence of stereoisomers (cis/trans) around the double bond, as one of the doubly bonded carbons (C2's neighbor) is not bonded to a hydrogen.

The fundamental properties of this compound are derived from its elemental composition and structure.

## Molecular Formula and Weight

The chemical formula for **2,2-Dimethylhex-3-ene** is  $C_8H_{16}$ .

Based on this formula, the molecular weight is calculated as follows:

- Molecular Weight of Carbon (C):  $\sim 12.011$  g/mol
- Molecular Weight of Hydrogen (H):  $\sim 1.008$  g/mol
- Total Molecular Weight:  $(8 \times 12.011) + (16 \times 1.008) = 112.216$  g/mol

Various sources confirm this calculated value.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Physicochemical Properties

A summary of key quantitative data for **2,2-Dimethylhex-3-ene** is presented below. These properties are crucial for experimental design, including reaction setup, purification, and handling.

Property	Value	Units
Molecular Weight	112.216 <a href="#">[1]</a>	g/mol
CAS Number	690-92-6 ((Z)-isomer) <a href="#">[1]</a> <a href="#">[5]</a>	N/A
Molecular Formula	C <sub>8</sub> H <sub>16</sub> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>	N/A
Density	0.727	g/cm <sup>3</sup>
Boiling Point	105.5	°C at 760 mmHg
Flash Point	8.4	°C
Vapor Pressure	34.3	mmHg at 25°C
Refractive Index	1.421	N/A

Note: Properties such as density and boiling point can vary slightly based on experimental conditions and the specific isomer being measured.

## Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to sound scientific research. Below is a representative protocol for the synthesis of an alkene like **2,2-Dimethylhex-3-ene** via acid-catalyzed dehydration of a tertiary alcohol.

### Synthesis of 2,2-Dimethylhex-3-ene via Dehydration of 2,2-Dimethylhexan-3-ol

Objective: To synthesize **2,2-Dimethylhex-3-ene** through the removal of water from its corresponding alcohol precursor using a strong acid catalyst.

## Materials:

- 2,2-Dimethylhexan-3-ol
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or Phosphoric Acid ( $\text{H}_3\text{PO}_4$ )
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Saturated Sodium Bicarbonate solution ( $\text{NaHCO}_3$ )
- Deionized Water
- Boiling chips

## Equipment:

- Round-bottom flask
- Distillation apparatus (condenser, receiving flask)
- Heating mantle
- Separatory funnel
- Erlenmeyer flask

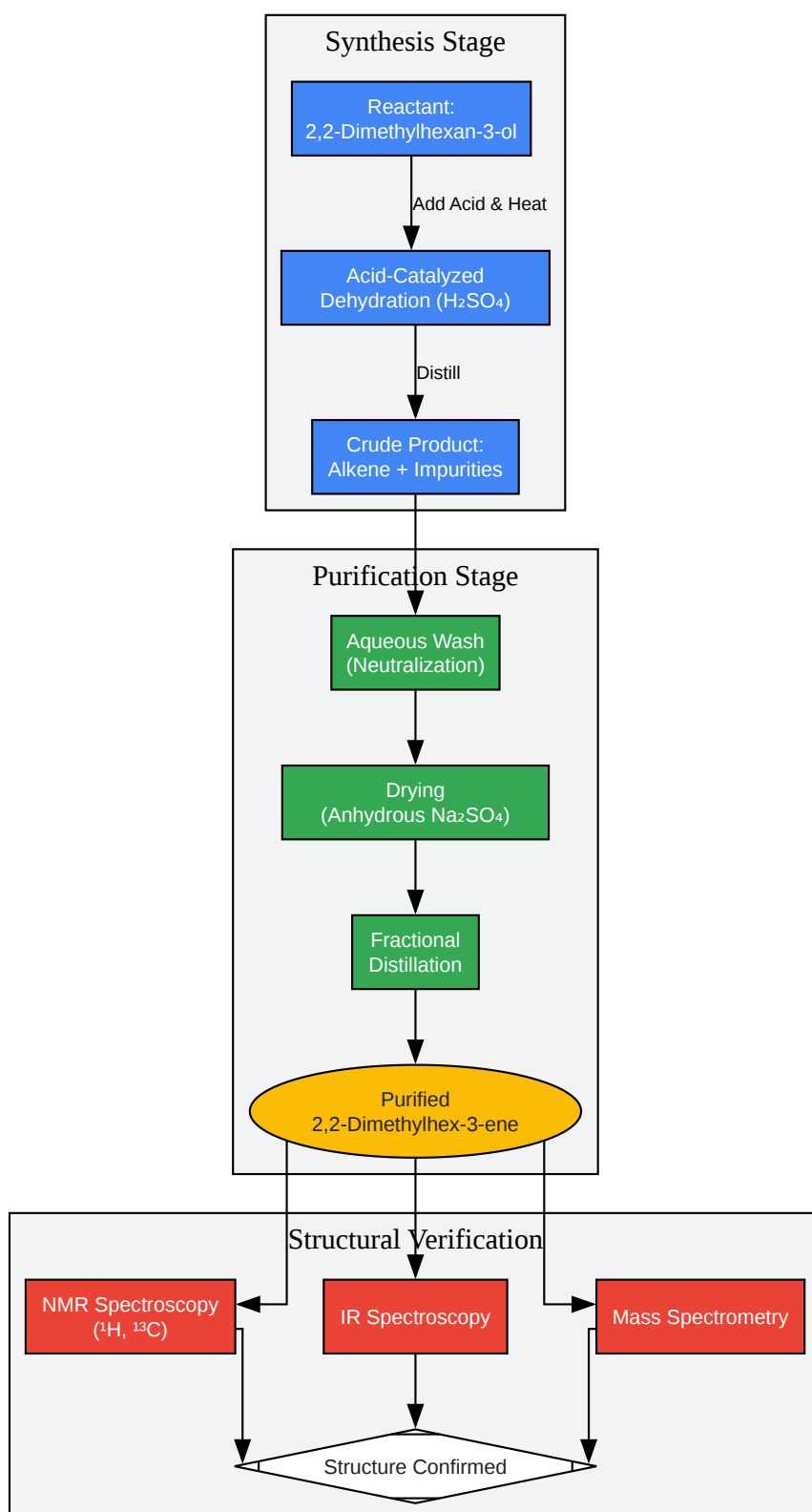
## Methodology:

- **Reaction Setup:** Equip a round-bottom flask with boiling chips and a distillation apparatus. Place 2,2-Dimethylhexan-3-ol into the flask.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the alcohol in the flask while gently swirling. The reaction is exothermic.
- **Dehydration:** Heat the mixture using a heating mantle to a temperature sufficient to distill the alkene product as it is formed (approximately  $105\text{--}110^\circ\text{C}$ ). The removal of the product drives the equilibrium towards the formation of the alkene (Le Châtelier's principle).
- **Workup:**

- Transfer the collected distillate to a separatory funnel.
- Wash the distillate sequentially with deionized water and then with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Vent the separatory funnel frequently to release any CO<sub>2</sub> gas that forms.
- Wash again with deionized water.
- Drying: Separate the organic layer and transfer it to an Erlenmeyer flask. Dry the crude product over anhydrous sodium sulfate.
- Purification: Decant the dried liquid from the sodium sulfate and purify by fractional distillation to obtain the final **2,2-Dimethylhex-3-ene** product.

## Logical and Experimental Workflows

Visualizing experimental and logical processes ensures clarity and reproducibility. The following diagram illustrates the synthesis and verification workflow for **2,2-Dimethylhex-3-ene**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis, purification, and analysis of **2,2-Dimethylhex-3-ene**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2-dimethylhex-3-ene | 690-92-6 | Buy Now [molport.com]
- 2. molbase.com [molbase.com]
- 3. 3-Hexene, 2,2-dimethyl-, (E)- [webbook.nist.gov]
- 4. 2,2-Dimethylhex-3-ene | C<sub>8</sub>H<sub>16</sub> | CID 69649 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Hexene, 2,2-dimethyl-, (Z)- [webbook.nist.gov]
- 6. 2,3-Dimethyl-2-hexene | C<sub>8</sub>H<sub>16</sub> | CID 23528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chembk.com [chembk.com]
- To cite this document: BenchChem. [Technical Guide: Properties of 2,2-Dimethylhex-3-ene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605396#2-2-dimethylhex-3-ene-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)